

Amberlite SR1L NA functional group and matrix composition

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Compound of Interest

Compound Name: Amberlite SR1L NA

Cat. No.: B1592796

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An In-depth Technical Guide to the Core of Amberlite™ SR1L Na

For researchers, scientists, and professionals in drug development, a thorough understanding of the materials used in purification and manufacturing processes is paramount. This guide provides a detailed examination of the core characteristics of Amberlite™ SR1L Na, a widely used strong acid cation exchange resin. We will delve into its fundamental matrix composition and the nature of its functional group, supported by key quantitative data and visual representations to elucidate its structure and mechanism of action.

Core Composition: Matrix and Functional Group

Amberlite™ SR1L Na is a gel-type strong acid cation exchange resin. Its performance is defined by two primary components: its polymeric matrix and the functional groups attached to it.

Polymeric Matrix

The resin is built on a robust and stable styrene-divinylbenzene copolymer backbone.^[1] This structure is created through the copolymerization of styrene and divinylbenzene (DVB). In this polymer, styrene provides the main linear chains, while DVB acts as a cross-linking agent, creating a three-dimensional network. This cross-linked structure is what gives the resin its insolubility and physical durability. The matrix of Amberlite™ SR1L Na is of a gel type, which means it is a microporous structure that swells when hydrated, allowing ions to diffuse through the polymer matrix to the exchange sites.^[1]

Functional Group

The active component of the resin is the sulfonic acid ($-\text{SO}_3\text{H}$) functional group.^[1] These groups are chemically bonded to the styrene-divinylbenzene matrix. The sulfonic acid group is a strong acid, meaning it is highly ionized across a wide pH range (0-14).^[1] This characteristic ensures consistent performance in various chemical environments. For most applications, the resin is supplied in the sodium (Na^+) ionic form.^[1] The negatively charged sulfonate groups ($-\text{SO}_3^-$) are fixed to the polymer backbone, while the mobile Na^+ counter-ions are available for exchange with other cations in the surrounding solution.^[1]

Physicochemical Properties

The physical and chemical properties of Amberlite™ SR1L Na are tightly controlled to ensure reliable and reproducible performance. The key specifications are summarized in the table below.

Property	Value
Matrix	Gel, Styrene-divinylbenzene copolymer
Functional Group	Sulfonic acid
Ionic Form as Shipped	Na^+
Total Exchange Capacity	≥ 1.90 eq/L
Water Retention Capacity	41 – 49%
Particle Diameter	600 – 800 μm
Particle Size (< 300 μm)	$\leq 2.0\%$
Particle Size (> 1180 μm)	$\leq 2.0\%$
Shipping Weight	808 g/L
Molecular Formula	$(\text{C}_{10}\text{H}_{10})_x.(\text{C}_8\text{H}_8\text{O}_3\text{S})_x.x\text{Na}$

Data sourced from multiple references.^{[1][2][3]}

Visualizing the Core: Structure and Mechanism

To better understand the composition and function of Amberlite™ SR1L Na, the following diagrams illustrate its chemical structure and the fundamental ion exchange process.

Caption: Structure of Amberlite™ SR1L Na.

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References

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